

# "physicochemical properties of 3-Bromo-5-(methylthio)pyridine"

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-Bromo-5-(methylthio)pyridine

Cat. No.: B141238

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **3-Bromo-5-(methylthio)pyridine**

## Introduction

**3-Bromo-5-(methylthio)pyridine** is a halogenated and sulfur-containing pyridine derivative. Such heterocyclic compounds are of significant interest to researchers in medicinal chemistry and materials science. The presence of a bromine atom, a methylthio group, and the pyridine nitrogen atom at specific positions (3, 5, and 1, respectively) imparts a unique electronic and steric profile, making it a valuable building block in organic synthesis. The bromine atom serves as a versatile handle for various cross-coupling reactions, enabling the construction of more complex molecular architectures. The methylthio group can influence the compound's lipophilicity and metabolic stability, while the pyridine ring itself is a common scaffold in many biologically active molecules. This guide provides a comprehensive overview of the known physicochemical properties of **3-Bromo-5-(methylthio)pyridine**, offering insights for its application in research and development.

## Chemical Identity and Structure

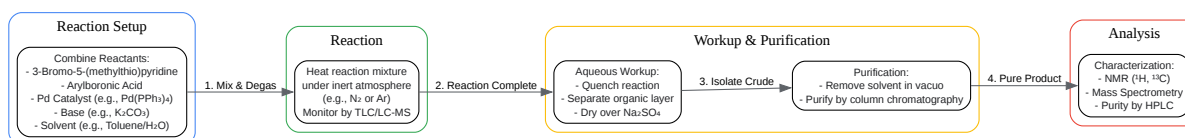
A precise understanding of the molecule's fundamental characteristics is the foundation of all scientific investigation.

- Molecular Formula: C<sub>6</sub>H<sub>6</sub>BrNS<sup>[1][2]</sup>

- Molecular Weight: 204.09 g/mol [1][3]
- CAS Number: 142137-18-6[2][4]
- Synonyms: Pyridine, 3-bromo-5-(methylthio)-[3]

## Structural Representation

The arrangement of atoms in **3-Bromo-5-(methylthio)pyridine** is crucial for its reactivity and interactions. The structure consists of a pyridine ring substituted at the 3-position with a bromine atom and at the 5-position with a methylthio (-SCH<sub>3</sub>) group.



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for a Suzuki cross-coupling reaction.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-Bromo-5-(methylthio)pyridine** is not detailed in the search results, safety precautions can be inferred from data on similar brominated pyridines. [1][5][6][7]

- **Personal Protective Equipment (PPE):** Always wear protective gloves, safety goggles with side-shields, and a lab coat. [5][7] Work should be conducted in a well-ventilated area or a chemical fume hood. [5][6] \* **Handling:** Avoid breathing dust, vapors, or mist. [1][6] Prevent contact with skin and eyes. [1] Do not eat, drink, or smoke when using this product. [5] Keep the container tightly closed when not in use.
- **First Aid Measures:**

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. [1][7] \* Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. [1][7] \* Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. [1][7] \* Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [1]

## Conclusion

**3-Bromo-5-(methylthio)pyridine** is a substituted pyridine with physicochemical properties that make it a promising building block for organic synthesis. Its predicted characteristics, including a high boiling point, weak basicity, and solid-state nature, provide essential guidance for its handling, purification, and reaction design. The presence of a reactive bromine handle is particularly significant, opening avenues for its use in constructing complex molecules through established cross-coupling methodologies. As with any chemical, adherence to strict safety protocols is paramount for its use in a research setting.

## References

- PubChem. 3-Bromo-4-methoxy-5-(methylthio)pyridine | C7H8BrNOS | CID 177687712. [Link]
- Pipzine Chemicals. What are the main uses of 3-bromo-5-methylpyridine?[Link]
- NINGBO INNO PHARMCHEM CO.,LTD. Understanding the Properties and Synthesis of 3-Bromo-5-methylpyridine. [Link]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. chemicalbook.com [chemicalbook.com]
- 2. calpaclab.com [calpaclab.com]
- 3. parchem.com [parchem.com]
- 4. 3-BROMO-5-(METHYLTHIO)PYRIDINE CAS#: 142137-18-6 [amp.chemicalbook.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]

- 6. fishersci.com [fishersci.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. ["physicochemical properties of 3-Bromo-5-(methylthio)pyridine"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141238#physicochemical-properties-of-3-bromo-5-methylthio-pyridine]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)